

Different phases of basic bismuth nitrate

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: *Bismuth hydroxide nitrate*

CAS No.: 13595-83-0

Cat. No.: B080088

[Get Quote](#)

An In-Depth Technical Guide to the Phases of Basic Bismuth Nitrate

Foreword for the Modern Researcher

Bismuth, a heavy metal with a surprisingly low toxicity profile, has occupied a unique niche in medicine for centuries.^{[1][2]} Its compounds, particularly basic bismuth nitrate (also known as bismuth subnitrate), are mainstays in the treatment of gastrointestinal disorders, from dyspepsia to peptic ulcers and *Helicobacter pylori* infections.^{[2][3][4]} Beyond its therapeutic roles, basic bismuth nitrate serves as a critical precursor for advanced materials, including various polymorphs of bismuth oxide (Bi_2O_3) used in photocatalysis and ceramics.^{[5][6][7][8][9]}

The term "basic bismuth nitrate" is not monolithic; it encompasses a family of compounds with complex, polynuclear structures containing bismuth, oxide, hydroxide, and nitrate ions. The specific phase obtained from synthesis is exquisitely sensitive to reaction conditions such as pH, temperature, and the choice of hydrolyzing agent.^{[10][11]} This sensitivity is both a challenge and an opportunity, allowing for the targeted synthesis of specific phases with distinct physicochemical properties.

This guide is designed for researchers, scientists, and drug development professionals who require a deep, mechanistic understanding of these materials. We will move beyond simple recitation of facts to explore the causality behind their formation, the logic of their characterization, and the pathways of their transformation. Our focus is on providing a field-proven, authoritative resource that empowers you to control and understand these versatile compounds in your own work.

The Core of the Matter: Bismuth-Oxygen Cluster Chemistry

The identity of a basic bismuth nitrate phase is fundamentally defined by its core polynuclear cation. The hydrolysis of bismuth nitrate pentahydrate $[\text{Bi}(\text{NO}_3)_3 \cdot 5\text{H}_2\text{O}]$ in aqueous solution does not yield simple monomeric species but rather leads to the formation of complex, cage-like clusters of bismuth, oxygen, and hydroxide ions. The two most predominant and structurally characterized core ions are the $[\text{Bi}_6\text{O}_4(\text{OH})_4]^{6+}$ and the $\{[\text{Bi}_6\text{O}_5(\text{OH})_3]^{5+}\}_2$ cations. [\[12\]](#)

Understanding which cluster forms is the key to controlling the final product. This choice is primarily dictated by the pH of the hydrolysis reaction.

- The $[\text{Bi}_6\text{O}_4(\text{OH})_4]^{6+}$ Cluster: This cation is typically formed under less aggressive hydrolysis conditions, often at a pH below approximately 1.8. [\[11\]](#) Compounds containing this cluster are foundational to several distinct phases.
- The $\{[\text{Bi}_6\text{O}_5(\text{OH})_3]^{5+}\}_2$ Cluster: More extensive hydrolysis, often at a pH between 1.2 and 1.8, leads to the formation of this more condensed cluster. [\[11\]](#) This ion is the building block for another important series of basic bismuth nitrates.

The specific arrangement of these clusters, along with the associated nitrate counter-ions and water molecules of hydration, gives rise to the different crystalline phases, each with a unique structure and properties.

Key Crystalline Phases and Their Synthesis

The rich crystal chemistry of basic bismuth nitrates means numerous phases have been identified. [\[5\]](#)[\[13\]](#)[\[14\]](#) We will focus on the most well-characterized and commonly encountered phases, detailing their synthesis with an emphasis on the rationale behind the procedural steps.

Phase A: $\text{Bi}_6\text{O}_5(\text{OH})_{35} \cdot 3\text{H}_2\text{O}$

This phase is one of the most readily obtained and is built from the $\{[\text{Bi}_6\text{O}_5(\text{OH})_3]^{5+}\}_2$ cluster. [\[10\]](#)[\[12\]](#) It is a common starting material for the synthesis of other bismuth compounds. [\[6\]](#)[\[15\]](#)

Experimental Protocol: Synthesis via Homogeneous Hydrolysis

This protocol leverages the slow thermal decomposition of urea to provide a gradual and uniform increase in pH, which is ideal for producing crystalline, homogeneous precipitates.

- **Preparation of Solution:** Dissolve Bismuth(III) nitrate pentahydrate ($\text{Bi}(\text{NO}_3)_3 \cdot 5\text{H}_2\text{O}$) and urea ($\text{CO}(\text{NH}_2)_2$) in deionized water. A typical molar ratio might be 1:2 Bi^{3+} to urea.
- **Heating and Hydrolysis:** Heat the solution to approximately 100°C with continuous stirring. The urea will slowly hydrolyze to ammonia and carbon dioxide, gradually raising the pH of the solution.
 - **Causality:** This slow, homogeneous pH increase prevents localized areas of high supersaturation, favoring the growth of well-defined crystals over amorphous precipitation.
- **Precipitation:** As the pH rises, a white precipitate of $\text{Bi}_2\text{O}_3 \cdot 3\text{H}_2\text{O}$ will form. Maintain the temperature for a set period (e.g., 2 hours) to ensure complete reaction.
- **Isolation and Washing:** Allow the mixture to cool to room temperature. Collect the precipitate by filtration. Wash the solid repeatedly with deionized water to remove any unreacted reagents and soluble byproducts. Subsequently, wash with ethanol to facilitate drying.
- **Drying:** Dry the final product in an oven at a moderate temperature (e.g., $60\text{--}80^\circ\text{C}$) to remove residual water and ethanol without inducing thermal decomposition.

Phase D: $\text{Bi}_6\text{O}_4(\text{OH})_{46} \cdot \text{H}_2\text{O}$

This phase, containing the $[\text{Bi}_6\text{O}_4(\text{OH})_4]^{6+}$ cluster, is often produced under hydrothermal conditions, which use elevated temperature and pressure to influence crystallization.[\[12\]](#)

Experimental Protocol: Hydrothermal Synthesis

- **Precursor Slurry:** Prepare an aqueous slurry of Bismuth(III) nitrate pentahydrate.
- **Hydrothermal Reaction:** Transfer the slurry to a Teflon-lined stainless-steel autoclave. Seal the vessel.

- Heating: Heat the autoclave to a temperature in the range of 150-200°C for several hours (e.g., 12-24 hours).
 - Causality: The high temperature and pressure of the hydrothermal environment increase the solubility of the reactants and promote the formation of highly crystalline, thermodynamically stable phases that may not form under ambient conditions.
- Cooling and Isolation: Allow the autoclave to cool down to room temperature naturally.
- Washing and Drying: Collect the resulting crystalline solid by filtration, wash thoroughly with deionized water, and dry under vacuum or in a low-temperature oven.

Other Notable Phases

The hydrolysis of bismuth nitrate can yield a variety of other structures, including:

- $6 \cdot 4\text{H}_2\text{O}$ (Phase C): A more hydrated precursor to Phase D.[\[12\]](#)
- $[\text{Bi}_6\text{O}_6(\text{OH})_2(\text{NO}_3)_4 \cdot 2\text{H}_2\text{O}]$: An amorphous or poorly crystalline basic bismuth nitrate often formed by chemical precipitation, which can serve as a precursor to $\alpha\text{-Bi}_2\text{O}_3$ upon annealing.[\[5\]](#)[\[6\]](#)
- $\text{Bi}_5\text{O}_7\text{NO}_3$: The final oxynitrate product of thermal dehydration before the formation of pure Bi_2O_3 . It possesses a stable layered structure.[\[7\]](#)[\[11\]](#)

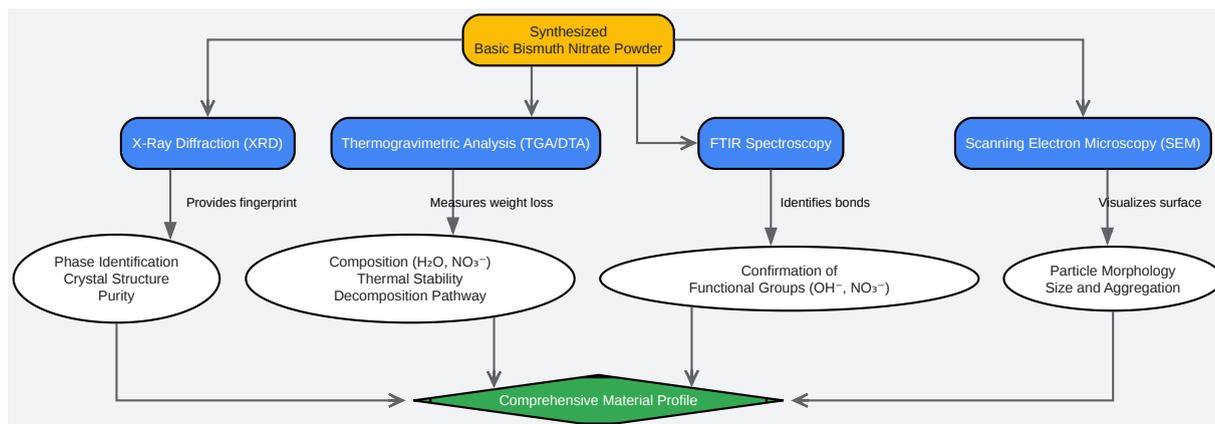
The following table summarizes the key characteristics of these primary phases.

Phase Formula	Core Cation	Crystal System	Typical Synthesis Method
$5 \cdot 3\text{H}_2\text{O}$ (Phase A)	$\{[\text{Bi}_6\text{O}_5(\text{OH})_3]^{5+}\}_2$	Rhombohedral	Homogeneous hydrolysis (urea), precipitation with base
$6 \cdot \text{H}_2\text{O}$ (Phase D)	$[\text{Bi}_6\text{O}_4(\text{OH})_4]^{6+}$	Monoclinic	Hydrothermal synthesis
$6 \cdot 4\text{H}_2\text{O}$ (Phase C)	$[\text{Bi}_6\text{O}_4(\text{OH})_4]^{6+}$	Monoclinic	Hydrolysis at $\text{pH} < 1.0$
$[\text{Bi}_6\text{O}_6(\text{OH})_2(\text{NO}_3)_4 \cdot 2\text{H}_2\text{O}]$	Not well-defined (often amorphous)	Amorphous	Chemical precipitation (e.g., with ethylenediamine)
$\text{Bi}_5\text{O}_7\text{NO}_3$	Layered structure	Orthorhombic	Thermal decomposition of other basic nitrates

Data compiled from sources [\[5\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#).

A Self-Validating System: The Characterization Workflow

To ensure the synthesis of the desired phase and to understand its properties, a robust characterization workflow is essential. Each technique provides a piece of the puzzle, and together they create a self-validating system to confirm the material's identity, purity, and morphology.



[Click to download full resolution via product page](#)

Caption: Workflow for the comprehensive characterization of basic bismuth nitrate phases.

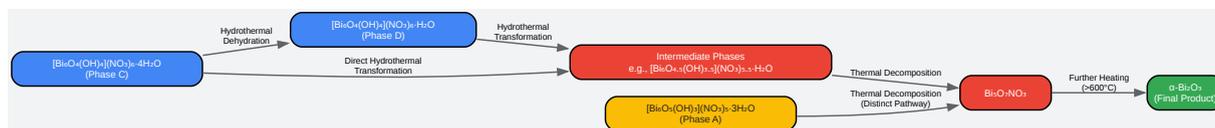
Key Characterization Techniques

- **X-Ray Diffraction (XRD):** This is the definitive technique for phase identification. Each crystalline phase of basic bismuth nitrate has a unique diffraction pattern, analogous to a fingerprint. By comparing the experimental pattern to reference databases, one can unambiguously identify the phase(s) present in the sample.[12][16]
- **Thermogravimetric and Differential Thermal Analysis (TGA/DTA):** TGA measures the change in mass of a sample as it is heated. This is invaluable for determining the number of water molecules of hydration and the nitrate content from the distinct mass loss steps.[10][17] DTA measures temperature differences between the sample and a reference, revealing exothermic or endothermic events like phase transitions or decomposition.
- **Fourier-Transform Infrared (FTIR) Spectroscopy:** This technique confirms the presence of key functional groups. Characteristic absorption bands for the nitrate ion (NO_3^-) and hydroxyl groups (OH^-) are readily identifiable, verifying the composition of the material.[5]

- Scanning Electron Microscopy (SEM): SEM provides high-resolution images of the sample's surface, revealing the morphology (e.g., plates, needles, spheres), size, and state of aggregation of the particles.[5][6] This is critical as morphology can significantly impact properties like dissolution rate and reactivity.

Phase Transformations: A Dynamic System

The phases of basic bismuth nitrate are not static. They can be interconverted through carefully controlled changes in their environment, primarily through hydrothermal treatment or thermal decomposition.



[Click to download full resolution via product page](#)

Caption: General pathways for hydrothermal and thermal phase transformations.

In-situ studies have shown that under hydrothermal conditions, the more hydrated Phase C can transform into the less hydrated Phase D, and both can subsequently transform into other intermediate phases.[12]

Thermal decomposition provides a reliable route to producing bismuth oxide. When heated in air, all basic bismuth nitrate phases lose water, hydroxide (as water), and nitrogen oxides, ultimately converting to the thermodynamically stable monoclinic alpha phase of bismuth oxide (α - Bi_2O_3).[12][18] The specific temperature and intermediate phases formed during this decomposition depend on the starting material. For example, compounds based on the $[\text{Bi}_6\text{O}_4(\text{OH})_4]^{6+}$ cluster share similar decomposition pathways, which are distinct from the pathway for compounds based on the $\{[\text{Bi}_6\text{O}_5(\text{OH})_3]^{5+}\}_2$ cluster.[12]

Implications for Drug Development and Material Science

The ability to synthesize and control specific phases of basic bismuth nitrate has significant implications:

- **Active Pharmaceutical Ingredients (APIs):** The phase of a drug substance can affect its solubility, dissolution rate, and bioavailability. For gastrointestinal applications, where basic bismuth nitrate acts topically by coating the stomach lining, properties like particle size and surface area, which are influenced by the crystalline phase and synthesis method, are critical for efficacy.^[19]
- **Precursor for Novel Materials:** As demonstrated, basic bismuth nitrates are versatile precursors for synthesizing phase-pure bismuth oxides (α -, β -, δ - Bi_2O_3).^{[7][8][9][20][21]} By carefully selecting the nitrate precursor and the decomposition conditions, researchers can tune the morphology and crystal structure of the resulting oxide for applications ranging from photocatalysis to solid oxide fuel cells.
- **Drug Delivery and Nanomedicine:** The chemistry of bismuth clusters is being explored for the development of novel bismuth-based nanoparticles and composites for applications in bioimaging, targeted drug delivery, and cancer therapy.^{[3][22][23]} A fundamental understanding of the precursor chemistry is paramount for the rational design of these advanced materials.

References

- Christensen, A. N. (1999). Synthesis and characterization of basic bismuth(III) nitrates. *Journal of the Chemical Society, Dalton Transactions*, (22), 4153-4156.
- Christensen, A. N. (1999). Synthesis and characterization of basic bismuth(III)
- Request PDF. (n.d.). Synthesis and characterization of basic bismuth(III) nitrates.
- Miersch, L., et al. (2012). Synthesis and Crystallization of Four Novel Polynuclear Basic Bismuth Nitrates.
- Soares, M. A., et al. (2014). Bismuth compounds in medicinal chemistry. PubMed.
- Boglajenko, D., et al. (2024).
- Griffith, D., et al. (2021). Medicinal chemistry and biomedical applications of bismuth-based compounds and nanoparticles. *Chemical Society Reviews*, RSC Publishing.

- Boglaienko, D., et al. (2024). Different routes of bismuth mineral transformation during pertechnetate and perrhenate uptake for subsurface remediation. Environmental Science: Water Research & Technology, RSC Publishing.
- Timakova, E. V., et al. (2025). Synthesis of Functional Materials from Basic Bismuth(III) Nitrates.
- Keogan, D. M., & Griffith, D. M. (2014).
- Wikipedia. (n.d.).
- Griffith, D., et al. (2021). Medicinal chemistry and biomedical applications of bismuth-based compounds and nanoparticles. Semantic Scholar.
- Shang, M., et al. (2014). Controlled synthesis of bismuth-containing compounds... and their photocatalytic performance. CrystEngComm, RSC Publishing.
- Silva, T. B., et al. (2023). Biological Activities of Bismuth Compounds: An Overview... MDPI.
- Miersch, L., et al. (2012). Hydrolysis studies on bismuth nitrate: synthesis and crystallization of four novel polynuclear... PubMed.
- Yukhin, Y. M., et al. (2021). Hydrolytic method for processing bismuth to obtain compounds.
- Yukhin, Y. M., et al. (n.d.). Synthesis of Bismuths (III) Compounds for Medical Applications. Siberian Branch of the Russian Academy of Sciences.
- Hadizadeh, M., et al. (2020). The versatile biomedical applications of bismuth-based nanoparticles and composites... RSC Publishing.
- Macleods Pharma. (n.d.).
- Abdessalam, A., et al. (n.d.). Thermogravimetry analysis coupled to differential thermal analysis of...
- Music, S., et al. (2009). Influence of synthesis procedure on the morphology of bismuth oxide particles. Journal of Alloys and Compounds.
- Christensen, A. N., et al. (2003). In-situ X-ray powder diffraction studies of hydrothermal and thermal decomposition reactions... Dalton Transactions, RSC Publishing.
- Lomanova, N. A., et al. (2022). Thermal Transformations of Bismuth (III) Tartrates.
- ResearchGate. (n.d.). Bismuth oxide (Bi_2O_3) physico-chemical properties.
- Ascencio Aguirre, F. M., & Herrera Becerra, R. (2015). New synthesis of bismuth oxide nanoparticles Bi_2O_3 assisted by tannic acid.
- Request PDF. (n.d.). Synthesis of $\beta\text{-Bi}_2\text{O}_3$ towards the application of photocatalytic degradation...
- Popa, M., et al. (2018). Synthesis, characterization and photocatalytic activity of $\alpha\text{-Bi}_2\text{O}_3$ nanoparticles. Taylor & Francis Online.
- ResearchGate. (n.d.). (a)
- Wikipedia. (n.d.). Bismuth(III) oxide.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. Bismuth compounds in medicinal chemistry - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [2. mdpi.com \[mdpi.com\]](#)
- [3. Medicinal chemistry and biomedical applications of bismuth-based compounds and nanoparticles - Chemical Society Reviews \(RSC Publishing\) \[pubs.rsc.org\]](#)
- [4. Current and Potential Applications of Bismuth-Based Drugs - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [5. researchgate.net \[researchgate.net\]](#)
- [6. researchgate.net \[researchgate.net\]](#)
- [7. Controlled synthesis of bismuth-containing compounds \(\$\alpha\$ -, \$\beta\$ - and \$\delta\$ -Bi₂O₃, Bi₅O₇NO₃ and Bi₆O₆\(OH\)₂\(NO₃\)₄·2H₂O\) and their photocatalytic performance - CrystEngComm \(RSC Publishing\) \[pubs.rsc.org\]](#)
- [8. bib.irb.hr:8443 \[bib.irb.hr:8443\]](#)
- [9. tandfonline.com \[tandfonline.com\]](#)
- [10. Synthesis and characterization of basic bismuth\(III\) nitrates - Journal of the Chemical Society, Dalton Transactions \(RSC Publishing\) \[pubs.rsc.org\]](#)
- [11. Bismuth oxynitrate - Wikipedia \[en.wikipedia.org\]](#)
- [12. In-situ X-ray powder diffraction studies of hydrothermal and thermal decomposition reactions of basic bismuth\(iii\) nitrates in the temperature range 20–650 °C - Dalton Transactions \(RSC Publishing\) \[pubs.rsc.org\]](#)
- [13. pubs.acs.org \[pubs.acs.org\]](#)
- [14. Hydrolysis studies on bismuth nitrate: synthesis and crystallization of four novel polynuclear basic bismuth nitrates - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [15. sibran.ru \[sibran.ru\]](#)
- [16. researchgate.net \[researchgate.net\]](#)
- [17. researchgate.net \[researchgate.net\]](#)

- [18. Bismuth\(III\) oxide - Wikipedia \[en.wikipedia.org\]](#)
- [19. Articles \[globalrx.com\]](#)
- [20. researchgate.net \[researchgate.net\]](#)
- [21. researchgate.net \[researchgate.net\]](#)
- [22. semanticscholar.org \[semanticscholar.org\]](#)
- [23. The versatile biomedical applications of bismuth-based nanoparticles and composites: therapeutic, diagnostic, biosensing, and regenerative properties - Chemical Society Reviews \(RSC Publishing\) DOI:10.1039/C9CS00283A \[pubs.rsc.org\]](#)
- [To cite this document: BenchChem. \[Different phases of basic bismuth nitrate\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b080088#different-phases-of-basic-bismuth-nitrate\]](#)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com